

3-Methyl-3-octanol safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Methyl-3-octanol

Cat. No.: B1583038

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Safety Data for 3-Methyl-3-octanol: A Technical Guide

This technical guide provides a comprehensive overview of the safety data for **3-Methyl-3-octanol** (CAS No: 5340-36-3), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and regulatory guidelines to ensure safe handling, storage, and emergency response.

Chemical and Physical Properties

A fundamental aspect of chemical safety is understanding the substance's physical and chemical properties. These characteristics influence its behavior under various conditions and are critical for risk assessment in a laboratory setting.

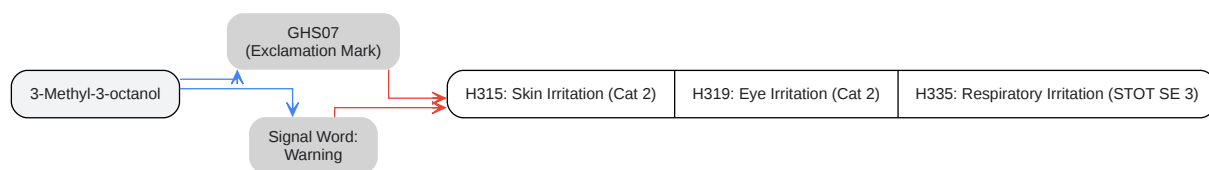
Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₀ O	[1][2][3]
Molecular Weight	144.25 g/mol	[2][4]
Appearance	Clear, Colourless Liquid	[5]
Boiling Point	127 °C (lit.)	[2][3]
Melting Point	-127 °C (lit.)	[1]
Flash Point	72.78 °C / 163 °F (closed cup)	[2][3][5]
Density	0.822 g/mL at 25 °C (lit.)	[2][3]
Refractive Index	n _{20/D} 1.433 (lit.)	[2][3]
Solubility	Soluble in alcohol.[6] Insoluble in water.[6]	[6]
Vapor Pressure	0.217 mmHg @ 25.00 °C (est.)	[6]
logP (o/w)	2.72770 - 3.132 (est.)	[3][6]

Hazard Identification and Classification

3-Methyl-3-octanol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	H315: Causes skin irritation.	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation.	GHS07 (Exclamation Mark)	Warning
Flammable liquids	Combustible liquid.	-	Warning

Sources:[1][2][5]



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Caption: GHS Hazard Communication for **3-Methyl-3-octanol**.

Toxicological Information

The toxicological profile is essential for assessing the health risks associated with exposure. The available data indicates moderate to low acute toxicity.

Toxicity Metric	Value	Species	Source(s)
LD ₅₀ Oral	3400 mg/kg	Rat	[3]
Skin Irritation	Irritant	Rabbit	[1][3]

The skin irritation data is based on the Standard Draize test, as referenced in Food and Chemical Toxicology, Vol. 20, Pg. 759, 1982.[1][3]

Experimental Protocols

While the specific experimental details from the cited literature are not publicly accessible, the methodologies for determining the toxicological data presented above likely followed standardized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols are designed to ensure data reliability and reproducibility.

Acute Oral Toxicity - Fixed Dose Procedure (Likely based on OECD TG 420)

The oral LD₅₀ value was likely determined using a method similar to the OECD Guideline 420. This procedure aims to identify a dose that causes evident toxicity without mortality, reducing animal suffering compared to classical LD₅₀ tests.[7][8]

- **Animal Model:** The test is typically conducted using a single sex of rats (usually females), which are fasted prior to dosing.[7]
- **Sighting Study:** A preliminary sighting study is performed on single animals in a sequential manner to determine the appropriate starting dose for the main study.[9] Doses of 5, 50, 300, and 2000 mg/kg are used as starting points.[7]
- **Main Study:** The test substance is administered in a single dose by oral gavage.[7] Groups of animals (typically 5) are dosed in a stepwise procedure.[9] Depending on the outcome (e.g., signs of toxicity or mortality), further groups may be dosed at higher or lower fixed levels.[7]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and changes in body weight for at least 14 days.[7][9]
- **Endpoint:** The result is not a precise LD₅₀ but rather a classification of the substance into a GHS toxicity category based on the dose at which evident toxicity or mortality is observed.[7]

Acute Dermal Irritation (Likely based on OECD TG 404)

The "Standard Draize test" for skin irritation is a historical method. Modern studies typically follow OECD Guideline 404 to assess skin irritation and corrosion potential.[10]

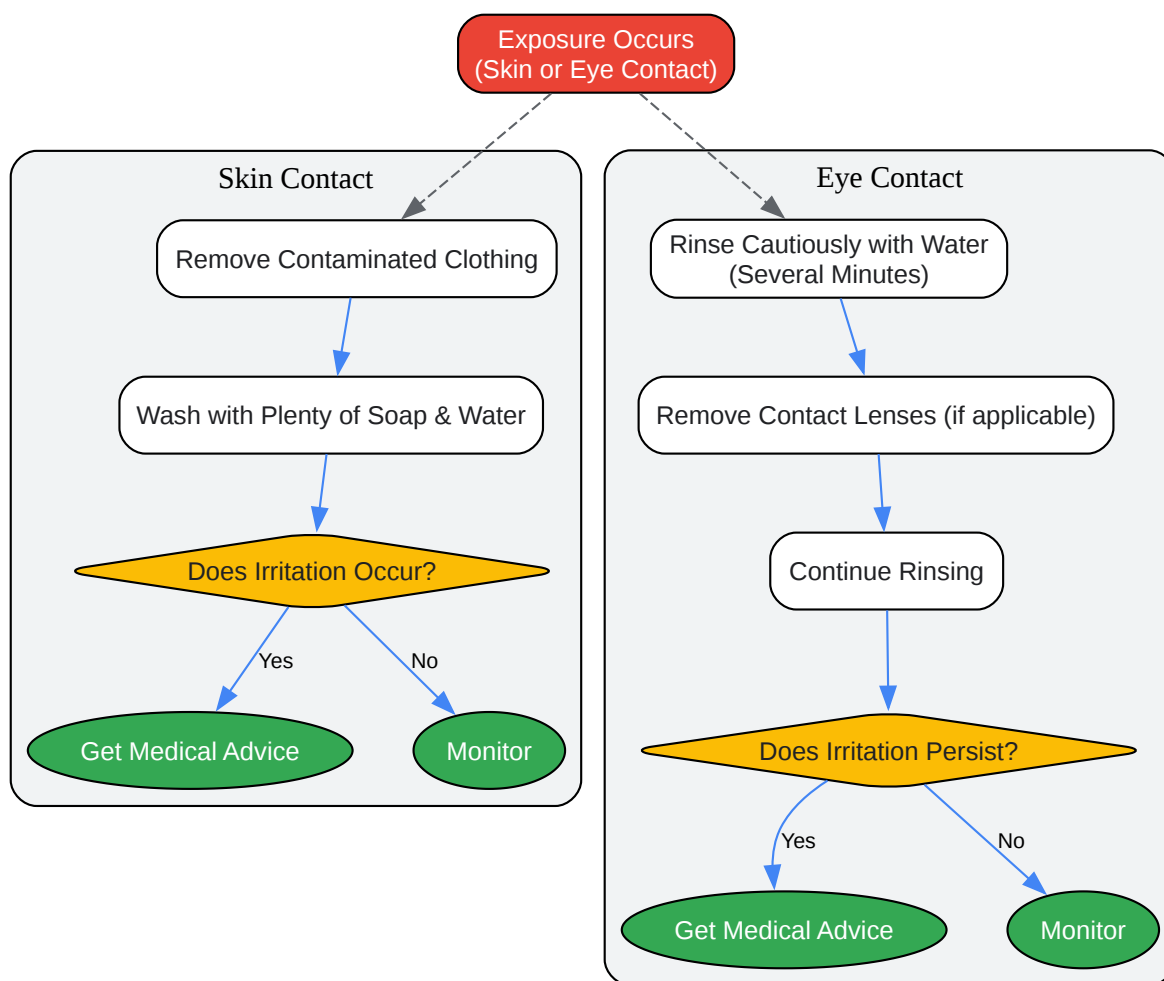
- **Animal Model:** The albino rabbit is the preferred species.[10] The fur is clipped from a small area (approx. 6 cm²) on the animal's back 24 hours before the test.[11]
- **Application:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied uniformly to the prepared skin area.[10] The site is then covered with a porous gauze patch and non-irritating tape.[12]
- **Exposure:** The exposure period is typically 4 hours, after which the patch and any residual substance are removed.[10]
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations continue for up to 14 days to assess the reversibility of any effects.[10]
- **Scoring:** The severity of the lesions is scored according to a standardized grading system. The substance is classified as an irritant if the scores exceed a defined threshold.[10]

First-Aid and Emergency Procedures

Prompt and appropriate action is critical in the event of an emergency.

First-Aid Measures

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[1][5]
- **Skin Contact:** Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice/attention.[1][5]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][5]
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[12]



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Caption: First-aid workflow for skin and eye contact.

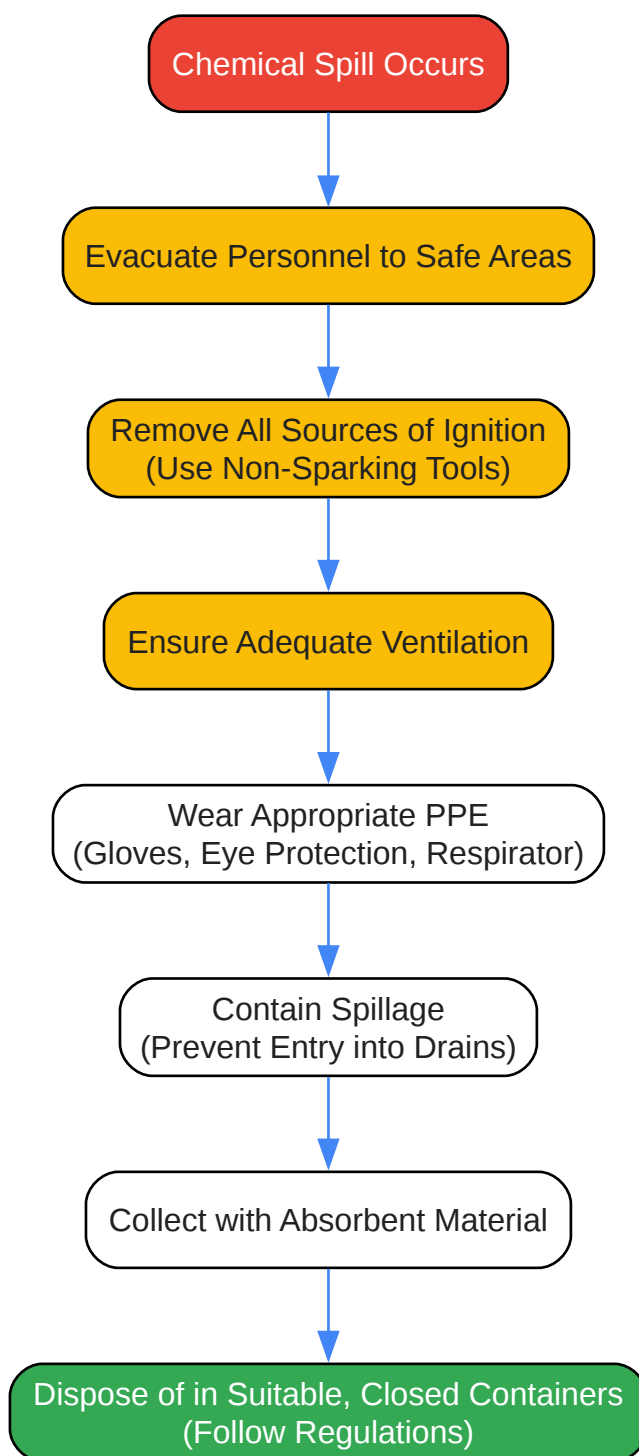
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5][12]
- Specific Hazards: When heated to decomposition, it may emit acrid smoke and irritating fumes.[1]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[12\]](#)

Accidental Release Measures

In case of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.



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Caption: General workflow for handling a chemical spill.

Handling and Storage

Adherence to proper handling and storage protocols is paramount to preventing exposure and accidents.

- Handling: Handle in a well-ventilated place.[12] Wear suitable protective clothing, gloves, and eye/face protection.[1] Avoid breathing vapors or mist.[5] Keep away from heat, sparks, open flames, and other ignition sources.[5][12]
- Storage: Store in a cool, well-ventilated place.[5][12] Keep the container tightly closed.[5][12] Store locked up.[1][5] Incompatible materials include strong oxidizing agents.[5]

Conclusion

3-Methyl-3-octanol is a combustible liquid that poses a risk of skin, eye, and respiratory irritation. This guide summarizes the critical safety information necessary for its proper use in a research and development setting. All quantitative data has been presented for easy reference, and standardized protocols for toxicological assessment have been outlined. By adhering to the recommended handling, storage, and emergency procedures, professionals can mitigate the risks associated with this chemical. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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